

# physical and chemical properties of ammonium stearate powder

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## Compound of Interest

Compound Name: Ammonium stearate

Cat. No.: B087221

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An In-depth Technical Guide to the Physical and Chemical Properties of **Ammonium Stearate** Powder

## Introduction

**Ammonium stearate** is an organic ammonium salt of stearic acid, a long-chain saturated fatty acid.<sup>[1]</sup> It presents as a yellow-white to tan, wax-like solid or powder with a faint odor of ammonia.<sup>[2][3]</sup> This compound and its dispersions have various applications, including in the production of vanishing creams, waterproofing cements, and as a foam stabilizer and rheology modifier in coatings and latex compounds.<sup>[1][3][4]</sup> This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis and characterization, and its relevance to researchers, scientists, and drug development professionals.

## Chemical Structure and Identification

**Ammonium stearate** is the product of the reaction between stearic acid and ammonia. Its chemical structure consists of the ammonium cation ( $\text{NH}_4^+$ ) and the stearate anion ( $\text{CH}_3(\text{CH}_2)_{16}\text{COO}^-$ ).

Table 1: Chemical Identification of **Ammonium Stearate**

Identifier	Value
Chemical Name	Ammonium octadecanoate[1][2]
CAS Number	1002-89-7[1][2][4]
Molecular Formula	C <sub>18</sub> H <sub>39</sub> NO <sub>2</sub> [1][2][4]
Molecular Weight	301.51 g/mol [1][2][4]
IUPAC Name	azanium;octadecanoate[1][3]
Synonyms	Stearic acid, ammonium salt; Octadecanoic acid, ammonium salt[1][2][4]

## Physical Properties

**Ammonium stearate** is a yellow-white powder.[1][2][4] Its physical characteristics are summarized in the table below.

Table 2: Physical Properties of **Ammonium Stearate**

Property	Value
Appearance	Yellow-white powder or wax-like solid[1][2][4]
Melting Point	21-24 °C (70-75 °F)[1][2][4]
Boiling Point	~442.62 °C (rough estimate)[2][3]
Decomposition	Decomposes upon heating[1][5]
Density	0.8900 g/cm <sup>3</sup> [2][3]
Refractive Index	~1.5000 (estimate)[2][3]

## Solubility

The solubility of **ammonium stearate** is dependent on the solvent and temperature.

Table 3: Solubility of **Ammonium Stearate**

Solvent	Solubility at Room Temperature (approx. 25°C / 80°F)	Solubility at Elevated Temperatures
Water	Slightly soluble / Soluble[1][2] [3]	Soluble at 100°C (212°F)[4]
Ethanol	Soluble[1][2][4]	Soluble at 78°C (172°F)[4]
Methanol	Soluble[1][2][4]	Soluble at 64.5°C (148°F)[4]
Benzene	Slightly soluble[1][2][4]	Soluble at 80°C (176°F)[4]
Acetone	Insoluble / Practically insoluble[1][2][4]	Soluble at 56.5°C (134°F)[4]
Toluene	-	Soluble in hot toluene[2]
Xylene	Slightly soluble[4]	Soluble at 180°F[4]
Carbon Tetrachloride	Practically insoluble[4]	Soluble at 170°F[4]
Naphtha	Slightly soluble[4]	Soluble at 160°F[4]

## Chemical Properties

### Stability and Reactivity

**Ammonium stearate** is stable under normal conditions but is incompatible with strong oxidizing agents.[2] Upon heating, it decomposes and emits toxic fumes of ammonia (NH<sub>3</sub>).[1][3] It is not reactive with water.[5] As a salt of a weak acid and a weak base, its solutions are generally not strongly acidic or basic.[3]

## Decomposition

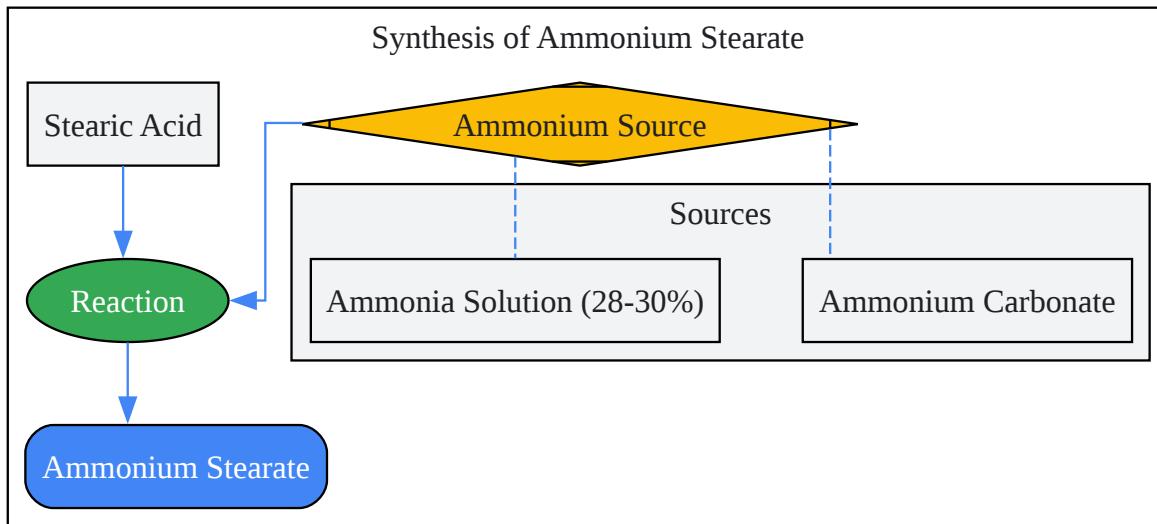
When heated to decomposition, **ammonium stearate** releases toxic ammonia and oxides of nitrogen may be formed in fires.[3][5]

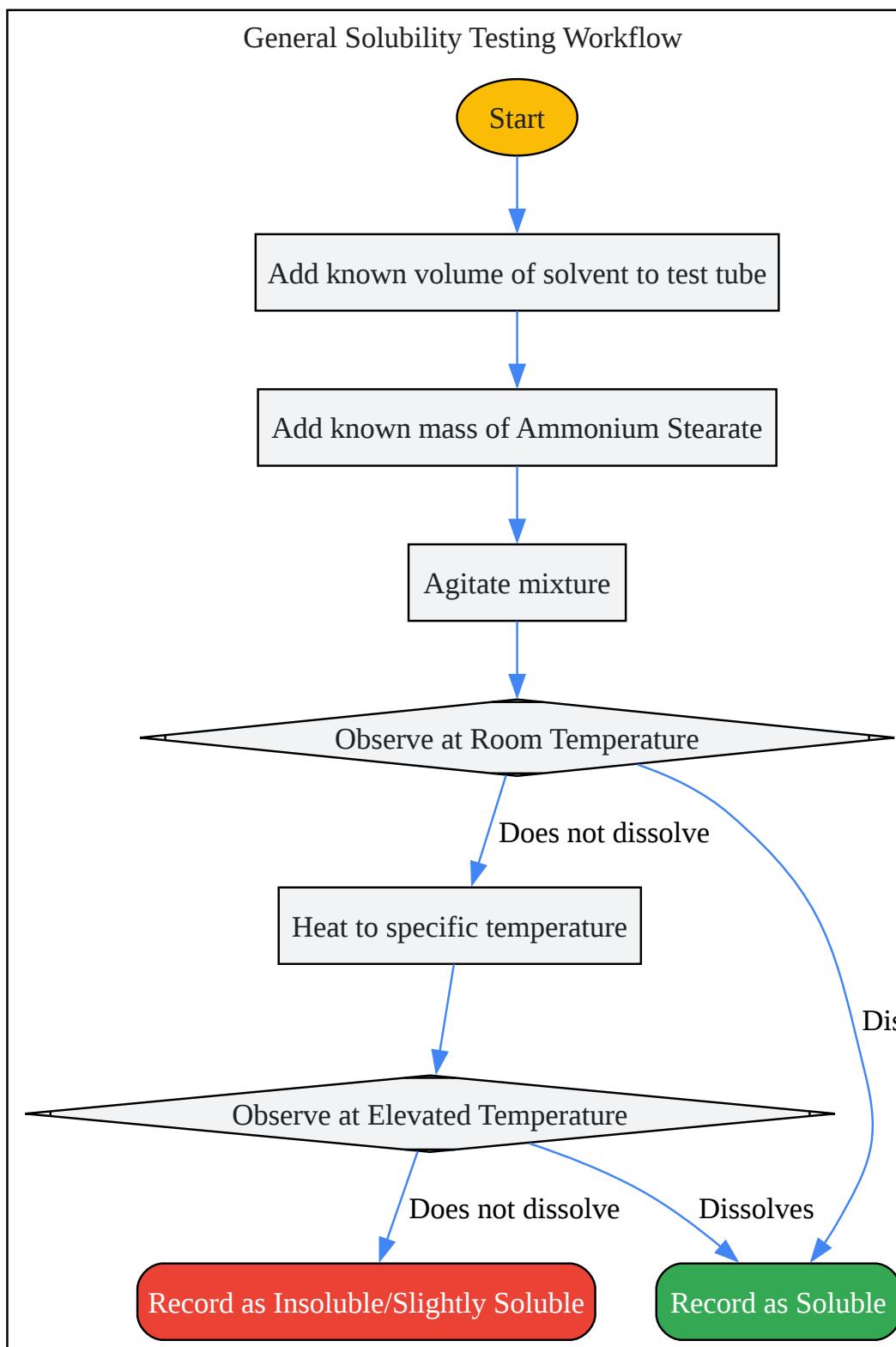
## Experimental Protocols

### Synthesis of Ammonium Stearate

**Ammonium stearate** can be prepared through the neutralization reaction of stearic acid with an ammonium source. Two common methods are:

- Reaction with Ammonia Solution: This method involves reacting stearic acid with an excess of a 28-30% ammonia ( $\text{NH}_3$ ) solution.[1][4]
- Reaction with Ammonium Carbonate: An alternative synthesis route is the reaction of stearic acid with ammonium carbonate.[1][4]



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- To cite this document: BenchChem. [physical and chemical properties of ammonium stearate powder]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b087221#physical-and-chemical-properties-of-ammonium-stearate-powder>]

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